

The Strategic Utility of 3,4-Diethoxybenzyl Alcohol in Modern Organic Synthesis

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Compound of Interest

Compound Name: 3,4-Diethoxybenzyl alcohol

Cat. No.: B1363092

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Introduction: A Versatile Building Block with Latent Potential

In the expansive toolkit of organic synthesis, benzyl alcohols and their derivatives stand as foundational pillars for the construction of complex molecular architectures. Among these, **3,4-diethoxybenzyl alcohol** emerges as a particularly valuable, albeit less-chronicled, building block. Its strategic importance lies in the nuanced reactivity conferred by the di-ethoxy substitution on the aromatic ring. These electron-donating groups activate the benzylic position, facilitating a suite of transformations, while also influencing the polarity and solubility of intermediates. This guide, intended for the discerning chemist, delves into the synthesis, core reactions, and strategic applications of **3,4-diethoxybenzyl alcohol**, providing both theoretical grounding and actionable experimental insights. While its close analog, 3,4-dimethoxybenzyl alcohol (veratryl alcohol), is more extensively documented, the principles of its chemistry provide a robust framework for understanding and exploiting the unique properties of the diethoxy derivative.

Physicochemical Properties: A Data-Driven Overview

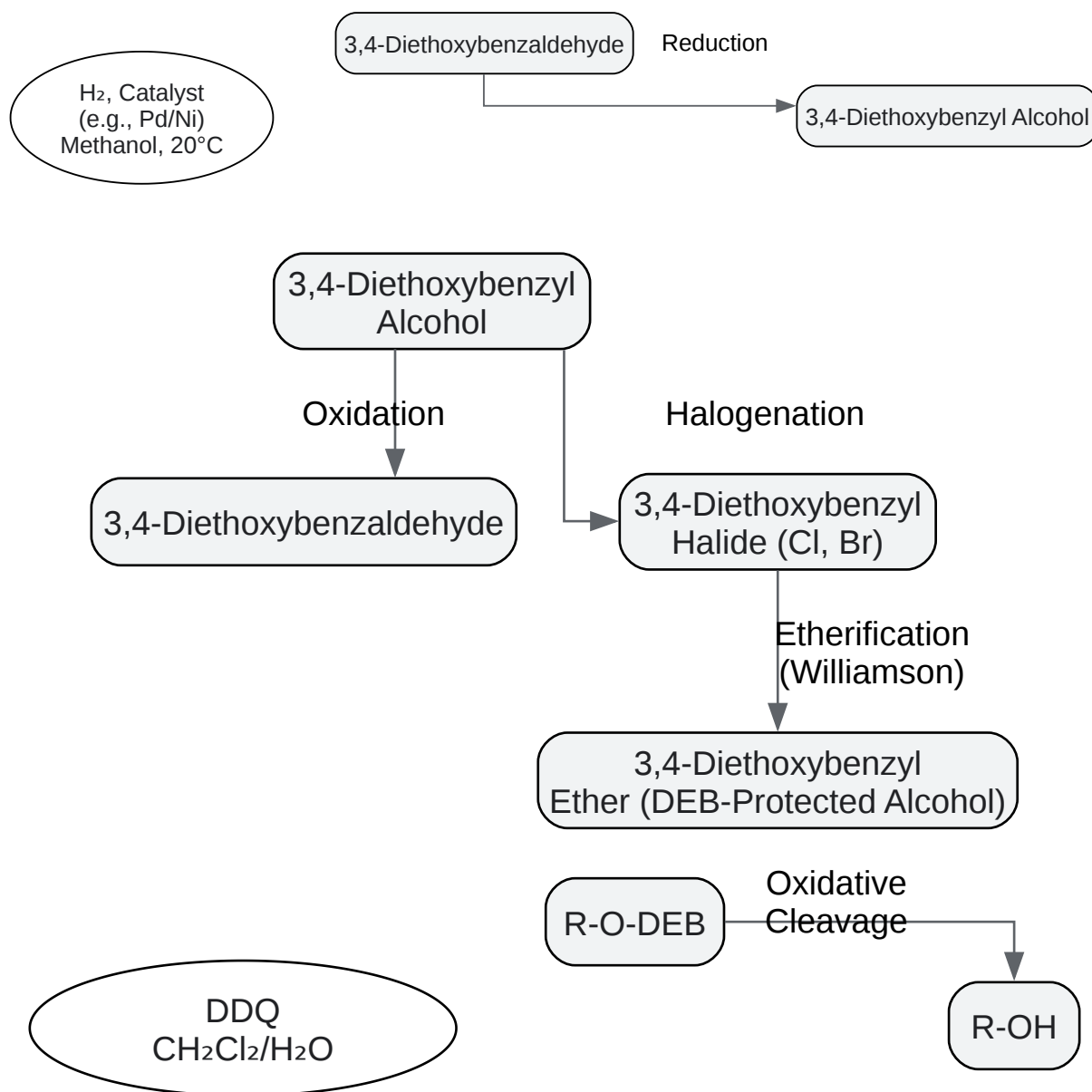
A thorough understanding of a reagent's physical properties is paramount for its effective use in synthesis. The following table summarizes the key physicochemical data for **3,4-**

diethoxybenzyl alcohol.

Property	Value	Reference
CAS Number	83459-29-4	[1]
Molecular Formula	C ₁₁ H ₁₆ O ₃	[1]
Molecular Weight	196.24 g/mol	[1]
Appearance	Solid	[2]
Melting Point	39-43 °C	[2]
Boiling Point	308.2 °C at 760 mmHg	[2]
Density	1.064 g/cm ³	[2]
Refractive Index	1.512	[2]
Flash Point	>110 °C (>230 °F)	[2]

Synthesis of 3,4-Diethoxybenzyl Alcohol

The most direct and high-yielding route to **3,4-diethoxybenzyl alcohol** is through the reduction of its corresponding aldehyde, 3,4-diethoxybenzaldehyde. This transformation can be achieved through several reliable methods, with catalytic hydrogenation being a prominent example of a clean and efficient process.



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